

Safeguarding Your Research: A Comprehensive Guide to Handling Cyromazine-13C3

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Compound of Interest

Compound Name: Cyromazine-13C3

Cat. No.: B3340027

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This document provides crucial safety and logistical information for the handling and disposal of **Cyromazine-13C3**, ensuring the protection of laboratory personnel and the integrity of research. Adherence to these protocols is essential for the safe and effective use of this compound.

Essential Safety Information

Cyromazine-13C3, an isotopically labeled insect growth regulator, presents several potential hazards that necessitate careful handling. Understanding these risks is the first step toward a safe laboratory environment.

Hazard Identification and Precautions:

Hazard	Description	Precautionary Measures
Acute Toxicity	Harmful if swallowed.	Avoid ingestion. Wash hands thoroughly after handling.
Skin Irritation	Causes skin irritation. May cause an allergic skin reaction.	Avoid contact with skin. Wear appropriate chemical-resistant gloves and a lab coat. [1] [2]
Eye Irritation	Causes serious eye irritation.	Avoid contact with eyes. Wear safety glasses with side shields or chemical goggles. [1]
Respiratory Irritation	May cause respiratory irritation.	Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhaling dust. [3] [4]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.	Prevent release into the environment. Dispose of waste according to regulations.

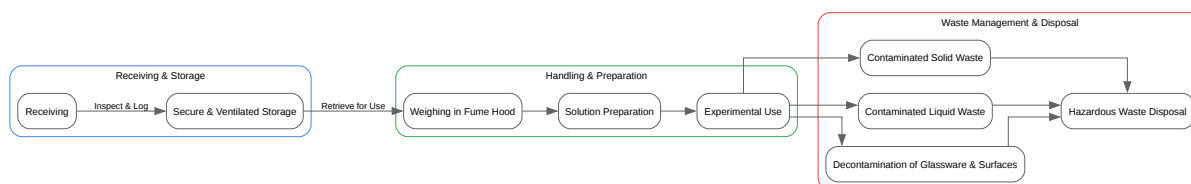
Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **Cyromazine-13C3**. The following table outlines the required PPE for various laboratory activities involving this compound.

Activity	Required PPE
Weighing and Handling of Powder	- Tightly fitting safety goggles with side-shields- Chemical-resistant gloves (Nitrile rubber recommended)- Lab coat- A full-face respirator should be used if exposure limits are exceeded or irritation is experienced.
Preparing Solutions	- Tightly fitting safety goggles with side-shields- Chemical-resistant gloves (Nitrile rubber recommended)- Lab coat
Handling Solutions	- Safety glasses with side shields- Chemical-resistant gloves (Nitrile rubber recommended)- Lab coat
Cleaning and Decontamination	- Tightly fitting safety goggles with side-shields- Chemical-resistant gloves (Nitrile rubber recommended)- Lab coat

Operational Plan: From Receipt to Disposal

A systematic approach to managing **Cyromazine-13C3** from the moment it enters the laboratory until its final disposal is critical for safety and compliance.



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Workflow for the safe handling of **Cyromazine-13C3**.

Experimental Protocol: Preparation of a Stock Solution

This protocol provides a step-by-step guide for the safe preparation of a **Cyromazine-13C3** stock solution. This procedure should be performed in a certified chemical fume hood.

Materials:

- **Cyromazine-13C3** powder
- Appropriate solvent (e.g., DMSO, Methanol)
- Analytical balance
- Vial with a screw cap
- Micropipette and sterile tips
- Vortex mixer
- Personal Protective Equipment (as specified in Section 2)

Procedure:

- Preparation: Don all required PPE. Ensure the chemical fume hood is functioning correctly.
- Taring the Vial: Place a clean, empty vial with its cap on the analytical balance and tare the weight.
- Weighing: Carefully add the desired amount of **Cyromazine-13C3** powder to the vial using a clean spatula. Record the exact weight.
- Adding Solvent: Using a micropipette, add the calculated volume of the appropriate solvent to the vial to achieve the desired concentration.

- **Dissolving:** Securely cap the vial and vortex until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Labeling:** Clearly label the vial with the compound name (**Cyromazine-13C3**), concentration, solvent, date of preparation, and your initials.
- **Storage:** Store the stock solution in a properly labeled secondary container in a secure and designated location, following any specific storage temperature requirements.
- **Decontamination:** Decontaminate all surfaces and equipment used in the preparation process. Dispose of all contaminated disposable materials as hazardous waste.

Disposal Plan

Proper disposal of **Cyromazine-13C3** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All contaminated solid materials, including unused powder, weigh boats, pipette tips, and contaminated gloves, must be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and solvent rinses used for decontamination should be collected in a designated, labeled hazardous liquid waste container. Do not pour any **Cyromazine-13C3** waste down the drain.
- **Empty Containers:** Empty containers that held **Cyromazine-13C3** powder should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of according to your institution's guidelines for decontaminated glassware.
- **Waste Pickup:** All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow their specific procedures for waste pickup and disposal.

Quantitative Data

The following tables provide a summary of key quantitative data for Cyromazine.

Physicochemical Properties:

Property	Value	Reference
Molecular Formula	$C_3^{13}C_3H_{10}N_6$	[5]
Molecular Weight	169.18 g/mol (for $^{13}C_3$)	
Appearance	Crystalline solid	[6]
Melting Point	219-222 °C	[6]
Vapor Pressure	3.36×10^{-9} mm Hg at 25°C	[6][7]

Solubility:

Solvent	Solubility	Reference
Water	13,000 mg/L at 25°C, pH 7.1	[6]
Methanol	22 g/kg at 20°C	[6]
Ethanol	2 mg/mL	[8]
DMSO	33 mg/mL	[8]
Acetone	1.7 g/kg at 20°C	[6]
Isopropanol	2.5 g/kg at 20°C	[6]
Dichloromethane	0.25 g/kg at 20°C	[6]
Toluene	0.015 g/kg at 20°C	[6]
Hexane	0.0002 g/kg at 20°C	[6]

Toxicological Data:

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	3387 mg/kg	[7]
LD ₅₀	Mouse	Oral	2029 mg/kg	[7]
LD ₅₀	Rabbit	Oral	1467 mg/kg	[7]
LC ₅₀	Rat	Inhalation	>2.720 mg/L (4 hours)	[7]
LD ₅₀	Rat	Dermal	>3100 mg/kg	[7]

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